A Comparative Pharmacological Guide: ALEPH-4 vs. 2C-T-4

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*ALEPH-4*
CAS No.:	*123643-26-5*
Cat. No.:	*B595406*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed pharmacological comparison of two structurally related psychoactive compounds: **ALEPH-4** (4-isopropylthio-2,5-dimethoxyamphetamine) and 2C-T-4 (4-isopropylthio-2,5-dimethoxyphenethylamine). While both are recognized for their psychedelic potential, this document aims to delineate their nuanced differences in receptor interactions, functional activity, and overall pharmacological profiles, supported by available experimental data.

Introduction

ALEPH-4 and 2C-T-4 belong to the family of substituted phenethylamines, a class of compounds known for their diverse effects on the central nervous system. Structurally, the key difference lies in the alpha-carbon of the ethylamine side chain: **ALEPH-4** is an alpha-methylated phenethylamine (an amphetamine), whereas 2C-T-4 is a phenethylamine. This seemingly minor structural modification can lead to significant differences in their pharmacological properties, including potency, duration of action, and receptor interaction

© 2026 BenchChem. All rights reserved.

profiles. This guide synthesizes the current understanding of these two compounds to aid in research and drug development endeavors.

Quantitative Pharmacological Data

The following tables summarize the available quantitative data for **ALEPH-4** and 2C-T-4, focusing on their interactions with key serotonergic receptors implicated in their psychoactive effects. It is important to note that while data for 2C-T-4 is more readily available in the scientific literature, specific quantitative data for **ALEPH-4** is limited. In such cases, inferences are drawn from structurally related amphetamine analogues, and this is explicitly stated.

Table 1: Receptor Binding Affinities (Ki, nM)

Receptor	ALEPH-4 (Inferred)	2C-T-4
5-HT2A	Potent (likely < 50 nM)	1 - 54 nM
5-HT2C	Potent (likely < 100 nM)	40 - 350 nM
5-HT1A	Lower affinity	Moderate affinity
Adrenergic α1	Likely moderate affinity	Moderate affinity
Dopamine D2	Likely low affinity	Low affinity
SERT	Inactive	Inactive
NET	Inactive	Inactive
DAT	Inactive	Inactive

Data for **ALEPH-4** is inferred based on the pharmacology of structurally similar 2,5-dimethoxy-4-alkylthioamphetamines.

Table 2: Functional Efficacy (EC50 and Emax)

© 2026 BenchChem. All rights reserved.

Receptor	Assay	ALEPH-4	2C-T-4
5-HT2A	Calcium Mobilization	Potent Partial/Full Agonist (Inferred)	Partial Agonist (EC50: 1 - 53 nM)
5-HT2B	Functional Assay	Likely Partial Agonist (Inferred)	Partial Agonist (EC50: 44 - 370 nM)

Data for **ALEPH-4** is inferred. The α-methylation in amphetamine analogues of phenethylamines often leads to potent agonism at the 5-HT2A receptor.

Pharmacodynamic and Pharmacokinetic Profiles

ALEPH-4

As a member of the DOx family (dimethoxy-alpha-methylphenethylamines), **ALEPH-4** is expected to be a potent and long-acting psychedelic. The alpha-methyl group generally increases the potency and duration of action compared to the corresponding phenethylamine. The primary mechanism of action is believed to be agonism at the 5-HT2A receptor. Anecdotal reports from Alexander Shulgin's "PiHKAL" suggest a dosage of 7-12 mg with a duration of 12-20 hours, characterized by pronounced closed-eye imagery and emotional changes[1]. Due to toxicity concerns, higher doses were not explored by Shulgin[1]. Information regarding its metabolism is not well-documented in scientific literature.

2C-T-4

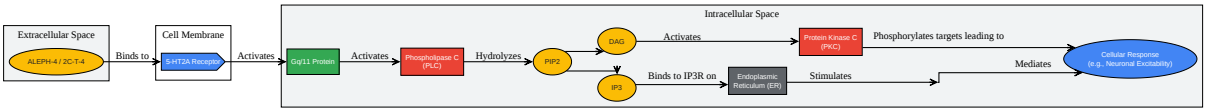
2C-T-4 is a phenethylamine and a member of the 2C-T family. Its psychedelic effects are primarily mediated by its partial agonist activity at 5-HT2A receptors. It also demonstrates affinity for 5-HT2C receptors. The typical oral dose is reported to be between 8 and 20 mg, with a duration of 12 to 18 hours[2]. The onset of effects is noted to be between 30 minutes and 2 hours, with peak effects occurring at the 3-hour mark[2]. Like other 2C compounds, 2C-T-4 is metabolized by monoamine oxidase (MAO) enzymes, specifically MAO-A and MAO-B[2][3]. This suggests that co-administration with MAO inhibitors could potentiate its effects and potentially lead to toxicity[2].

Signaling Pathways

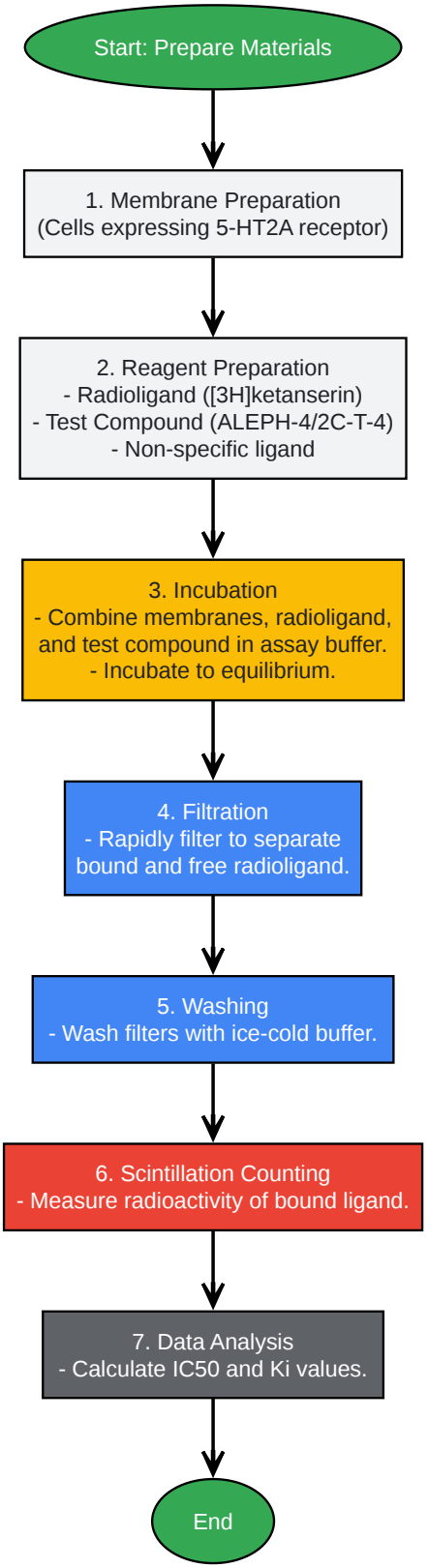
© 2026 BenchChem. All rights reserved.

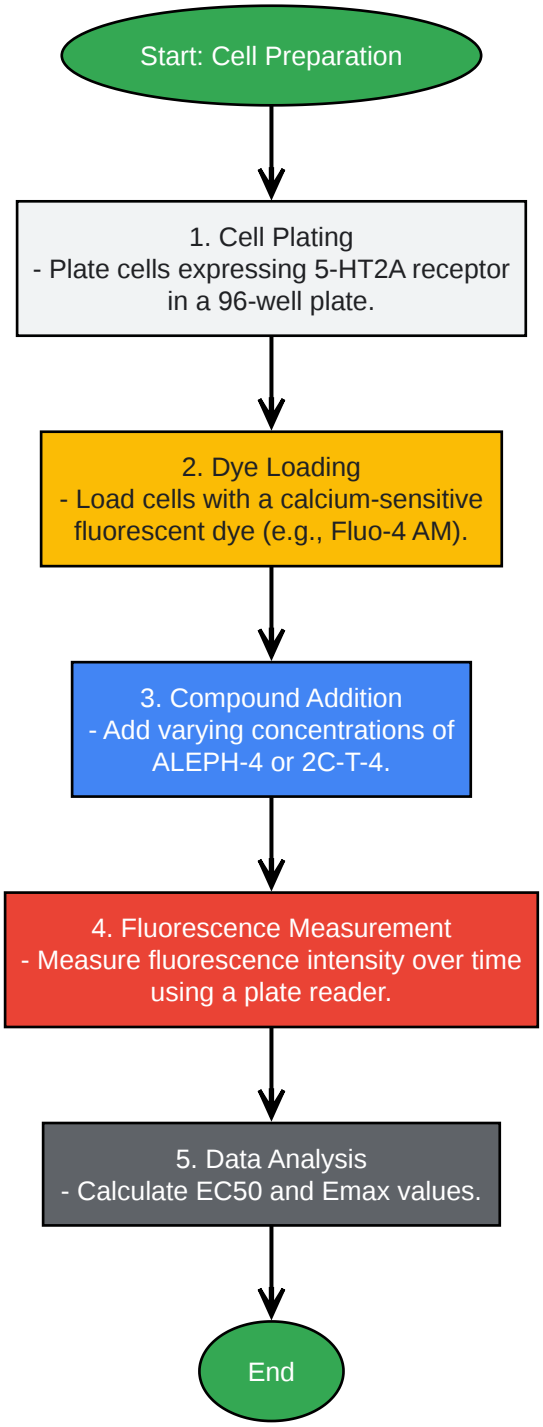
The primary psychedelic effects of both **ALEPH-4** and 2C-T-4 are mediated through the activation of the 5-HT2A receptor, which is a G-protein coupled receptor (GPCR) that primarily signals through the Gq/11 pathway.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Aleph-4 - Wikipedia [en.wikipedia.org]
- 2. 2C-T-4 - Wikipedia [en.wikipedia.org]
- 3. 2C (psychedelics) - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Comparative Pharmacological Guide: ALEPH-4 vs. 2C-T-4]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b595406/docs#a-comparative-pharmacological-guide-aleph-4-vs-2c-t-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.